

Introduction: The Analytical Imperative for Thiophene-2,4-dicarboxylic Acid

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Compound of Interest

Compound Name: *thiophene-2,4-dicarboxylic acid*

CAS No.: 36157-39-8

Cat. No.: B1266857

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Thiophene-2,4-dicarboxylic acid is a vital heterocyclic building block in the synthesis of various pharmacologically active compounds and advanced materials. Its purity and concentration are critical quality attributes that directly impact the safety, efficacy, and performance of the final product. Therefore, a validated, reliable analytical method for its quantification is paramount. This guide details a newly developed Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) method with UV detection, a technique chosen for its accessibility, robustness, and cost-effectiveness.

The validation process described herein is rigorously designed to comply with the International Council for Harmonisation (ICH) Q2(R1) guidelines, ensuring the method is fit for its intended purpose.^{[1][2][3]}

The New Analytical Method: RP-HPLC with UV Detection

The fundamental principle of this method is the separation of **thiophene-2,4-dicarboxylic acid** from potential impurities and degradation products on a reversed-phase column. The separation is achieved based on the differential partitioning of the analyte between the

nonpolar stationary phase and a polar mobile phase. By acidifying the mobile phase, we suppress the ionization of the carboxylic acid groups, which significantly enhances retention on the C18 column, a common challenge in the analysis of organic acids.[4][5]

Experimental Protocol: HPLC Method for Thiophene-2,4-dicarboxylic Acid

2.1. Instrumentation

- HPLC System: A standard HPLC system equipped with a quaternary pump, autosampler, column oven, and a UV-Vis detector.
- Data Acquisition: Chromatographic software for data collection and processing.

2.2. Chromatographic Conditions

- Column: C18, 4.6 mm x 150 mm, 5 μ m particle size
- Mobile Phase: 0.1% Phosphoric Acid in Water : Acetonitrile (90:10, v/v)
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Detection Wavelength: 254 nm
- Injection Volume: 10 μ L
- Run Time: 10 minutes

2.3. Preparation of Solutions

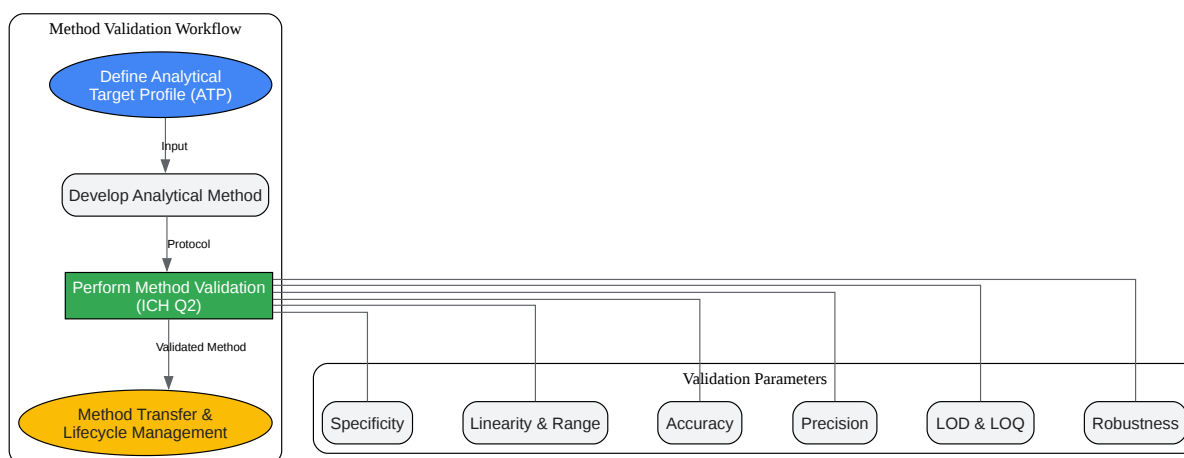
- Standard Stock Solution (1000 μ g/mL): Accurately weigh 100 mg of **thiophene-2,4-dicarboxylic acid** reference standard and transfer to a 100 mL volumetric flask. Dissolve in and dilute to volume with a 50:50 mixture of water and acetonitrile (diluent).
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the diluent to the desired concentrations for linearity, accuracy, and

precision studies.

- Sample Preparation: Accurately weigh a sample containing **thiophene-2,4-dicarboxylic acid**, dissolve it in the diluent, and dilute to a final concentration within the method's linear range (e.g., 100 µg/mL). Filter through a 0.45 µm syringe filter before injection.

Comprehensive Method Validation

Method validation is the cornerstone of quality assurance, demonstrating that an analytical procedure is suitable for its intended use.[3] The following validation parameters were assessed according to ICH guidelines.[1][6][7][8]



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Caption: A workflow for analytical method validation.

Specificity

Specificity ensures that the signal measured is unequivocally from the analyte of interest, without interference from other components like impurities, degradation products, or matrix components.

Protocol:

- Analyze the diluent (blank) to ensure no interfering peaks at the retention time of the analyte.
- Analyze a placebo sample (a mixture of all formulation components except the active ingredient) to assess for matrix effects.
- Analyze a spiked sample (placebo spiked with **thiophene-2,4-dicarboxylic acid**) to confirm the analyte's retention time and peak purity.
- To further confirm specificity, samples were subjected to forced degradation (acid, base, oxidation, heat, and light) and analyzed.

Results: The method demonstrated excellent specificity. No interfering peaks were observed at the analyte's retention time in the blank or placebo chromatograms. The analyte peak was well-resolved from all degradation products in the forced degradation samples.

Linearity

Linearity is the ability of the method to produce results that are directly proportional to the concentration of the analyte within a given range.

Protocol:

- Prepare a series of at least five concentrations of **thiophene-2,4-dicarboxylic acid** from the stock solution, ranging from 50% to 150% of the nominal assay concentration (e.g., 50, 75, 100, 125, and 150 µg/mL).^[1]
- Inject each concentration in triplicate.

- Plot a graph of the mean peak area versus concentration and perform a linear regression analysis.

Results:

Parameter	Result	Acceptance Criteria
Linearity Range	50 - 150 µg/mL	N/A
Correlation Coeff. (r^2)	0.9998	$r^2 \geq 0.999$
Y-intercept	Minimal, close to zero	Report

The excellent correlation coefficient confirms the method's linearity over the specified range.

Range

The range is established by confirming that the method provides an acceptable degree of linearity, accuracy, and precision at the lower and upper concentrations of the linearity study.^[2]

Results: Based on the successful linearity, accuracy, and precision data, the validated range for this method is confirmed to be 50 µg/mL to 150 µg/mL.

Accuracy

Accuracy reflects the closeness of the measured value to the true value. It is determined by recovery studies.

Protocol:

- Prepare placebo samples and spike them with the analyte at three different concentration levels (e.g., 80%, 100%, and 120% of the nominal concentration).^[1]
- Prepare three replicate samples at each concentration level.
- Analyze the samples and calculate the percentage recovery.

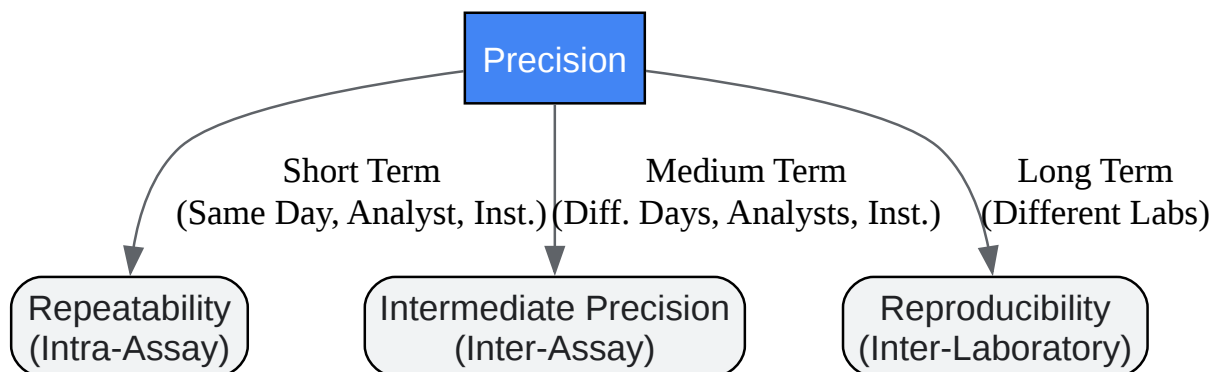
Results:

Spike Level	Mean Recovery (%)	% RSD	Acceptance Criteria
80%	99.5%	0.8%	98.0% - 102.0%
100%	100.2%	0.5%	98.0% - 102.0%
120%	100.8%	0.6%	98.0% - 102.0%

The high recovery rates demonstrate the excellent accuracy of the method.

Precision

Precision measures the degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings of a homogeneous sample.



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Caption: Levels of precision in method validation.

3.5.1. Repeatability (Intra-assay Precision)

Protocol:

- Prepare six individual samples of **thiophene-2,4-dicarboxylic acid** at 100% of the target concentration.
- Analyze the samples on the same day, by the same analyst, using the same instrument.

- Calculate the Relative Standard Deviation (%RSD) of the results.

Results:

Parameter	Result	Acceptance Criteria
% RSD	0.7%	$\leq 2.0\%$

3.5.2. Intermediate Precision (Ruggedness)

Protocol:

- Repeat the repeatability study on a different day, with a different analyst, and on a different HPLC system if available.
- Calculate the %RSD for the combined data from both studies.

Results:

Parameter	Result	Acceptance Criteria
% RSD	1.1%	$\leq 2.0\%$

The low %RSD values for both repeatability and intermediate precision indicate that the method is highly precise.

Limit of Detection (LOD) and Limit of Quantitation (LOQ)

LOD is the lowest concentration of analyte that can be detected, while LOQ is the lowest concentration that can be quantified with acceptable accuracy and precision.

Protocol: These were determined based on the standard deviation of the response and the slope of the calibration curve.

- $LOD = 3.3 * (\text{Standard Deviation of the Intercept} / \text{Slope})$
- $LOQ = 10 * (\text{Standard Deviation of the Intercept} / \text{Slope})$

Results:

Parameter	Result (µg/mL)
LOD	0.5 µg/mL
LOQ	1.5 µg/mL

The low LOD and LOQ values demonstrate the high sensitivity of the method.

Robustness

Robustness is the ability of the method to remain unaffected by small, deliberate variations in method parameters, providing an indication of its reliability during normal usage.

Protocol: The effect of small changes in the following parameters on the analytical results was evaluated:

- Flow Rate (± 0.1 mL/min)
- Mobile Phase Composition ($\pm 2\%$ Acetonitrile)
- Column Temperature ($\pm 2^{\circ}\text{C}$)

Results: In all varied conditions, the system suitability parameters (e.g., peak asymmetry, theoretical plates) remained within acceptable limits, and the results were not significantly affected, demonstrating the method's robustness.

Comparison with Alternative Analytical Methods

While the new HPLC-UV method is robust and reliable, it is important to understand its performance in the context of other available technologies for dicarboxylic acid analysis.

Method	Principle	Sensitivity	Selectivity	Cost	Speed	Comments
New HPLC-UV Method	Reversed-Phase Chromatography	Moderate	Good	Low	Moderate	Ideal for routine QC; robust and cost-effective.
Ion Chromatography (IC)	Ion-exchange separation	Good	Good	Moderate	Moderate	Well-suited for analyzing multiple organic acids in aqueous samples.
GC-MS ^[9]	Gas phase separation with mass detection	High	Very High	High	Slow	Often requires derivatization, adding complexity. Excellent for complex matrices.
LC-MS/MS ^[10] ^[11]	Liquid phase separation with tandem mass detection	Very High	Excellent	High	Fast	The gold standard for sensitivity and selectivity, but requires significant capital

investment.

[\[11\]](#)

This comparison shows that the validated HPLC-UV method occupies a strategic position, offering a balance of performance, cost, and accessibility that makes it highly suitable for widespread deployment in quality control laboratories.

Conclusion

The novel RP-HPLC method for the quantification of **thiophene-2,4-dicarboxylic acid** has been successfully validated in accordance with ICH guidelines. The comprehensive experimental data demonstrate that the method is specific, linear, accurate, precise, and robust for its intended purpose. It offers a reliable and cost-effective solution for routine analysis and quality control, comparing favorably with more complex and expensive techniques. This validated method provides confidence in the quality of data generated for both research and manufacturing applications.

References

- 2-Thiophenecarboxylic acid - SIELC Technologies. (2018). SIELC. Available at: [\[Link\]](#)
- Dicarboxylic acids, short-chained – Determination of oxalic acid, malonic acid, succinic acid. (2023). BAuA. Available at: [\[Link\]](#)
- Separation of Thiophene-2-carboxylic acid hydrazide on Newcrom R1 HPLC column. SIELC. Available at: [\[Link\]](#)
- Synthesis, properties and biological activity of thiophene: A review. (2016). Der Pharma Chemica.
- Analytical Method Validation in Pharmaceuticals | Step-by-Step Guide to AMV. Techsol. Available at: [\[Link\]](#)
- EANM guideline on the validation of analytical methods for radiopharmaceuticals. (2020). European Journal of Nuclear Medicine and Molecular Imaging.
- Analytical method validation: A brief review. International Journal of Pharmaceutical Sciences and Research.

- Method of analyzing dicarboxylic acids.
- Process for the preparation of thiophene-2-5-dicarboxylic acid and the dichloride thereof.
- A New Process To Prepare Thiophene-2-Carbonyl Chloride, a Key Raw Material in the Synthesis of Tioxazafen, Utilizing a Catalytic Liquid Phase Aerobic Oxidation Reaction. (2024).
- Q2(R2) Validation of Analytical Procedures. (2022). FDA. Available at: [\[Link\]](#)
- Q 2 (R1) Validation of Analytical Procedures: Text and Methodology. (1995). European Medicines Agency. Available at: [\[Link\]](#)
- Step-by-Step Analytical Methods Validation and Protocol in the Quality System Compliance Industry.
- ICH Q2(R2) Validation of analytical procedures. (2024). European Medicines Agency. Available at: [\[Link\]](#)
- Development of potential manufacturing routes for substituted thiophenes – Preparation of halogenated 2-thiophenecarboxylic acid derivatives as building blocks for a new family of 2,6-dihaloaryl 1,2,4-triazole insecticides. (2011). NIH.
- Standard-Free Quantification of Dicarboxylic Acids: Case Studies with Salt-Rich Effluents and Serum. (2022). PubMed. Available at: [\[Link\]](#)
- Validation of Analytical Methods: A Review. (2018). Gavin Publishers.
- Analysis of Organic Acids in Aqueous Samples Applic
- ICH harmonised tripartite guideline - validation of analytical procedures: text and methodology q2(r1). (2005). ICH. Available at: [\[Link\]](#)
- Quality: specifications, analytical procedures and analytical validation. European Medicines Agency. Available at: [\[Link\]](#)
- ICH guideline Q2(R2) on validation of analytical procedures. (2022). European Medicines Agency.
- Preparation method of 2-thiophenecarboxylic acid.
- Highly Sensitive Analysis of Organic Acids by HPLC-UV. SCION Instruments.
- Thiophene-2,5-dicarboxylic acid synthesis method.
- ICH and FDA Guidelines for Analytical Method Valid

- Identification of Organic Acids and Quantification of Dicarboxylic Acids in Bayer Process Liquors by GC–MS.
- Q2(R1) Validation of Analytical Procedures: Text and Methodology. (2015). FDA. Available at: [\[Link\]](#)
- Charge reversal derivatization enhances dicarboxylic acid quantification using liquid chromatography tandem mass spectrometry. (2021). Longdom Publishing.
- Determination Of Organic Acids in Soil By High-Performance Liquid Chrom
- FDA issues revised guidance for analytical method validation. (2014).
- Determination of 4-amino-5-ethyl-3-thiophenecarboxylic acid methyl ester and its acid metabolite in plasma and urine by high-performance liquid chromatography. (1985). PubMed. Available at: [\[Link\]](#)
- Quality Guidelines. ICH. Available at: [\[Link\]](#)
- FDA Guidance for Industry: Q2A Validation of Analytical Procedures. GMP Compliance.
- HPLC method validation and application for organic acid analysis in wine after solid-phase extraction. (2016). SciSpace.
- Welcome To Hyma Synthesis Pvt. Ltd. Hyma Synthesis.
- Analytical Methods for Organic Acids. Shimadzu. Available at: [\[Link\]](#)
- FDA Releases Guidance on Analytical Procedures. (2024).
- Revised ICH Guideline Q2(R1) On Validation Of Analytical Procedures. (2024). Starodub.

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Sources

- 1. ema.europa.eu [ema.europa.eu]
- 2. database.ich.org [database.ich.org]
- 3. fda.gov [fda.gov]

- [4. agilent.com \[agilent.com\]](#)
- [5. Analytical Methods for Organic Acids : SHIMADZU \(Shimadzu Corporation\) \[shimadzu.com\]](#)
- [6. Analytical Method Validation in Pharmaceuticals | Step-by-Step Guide to AMV | Pharmaguideline \[pharmaguideline.com\]](#)
- [7. wjarr.com \[wjarr.com\]](#)
- [8. Validation of Analytical Methods: A Review \[gavinpublishers.com\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. Standard-Free Quantification of Dicarboxylic Acids: Case Studies with Salt-Rich Effluents and Serum - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [11. longdom.org \[longdom.org\]](#)
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